

Application of Indigo in Dye-Sensitized Solar Cells: Application Notes and Protocols

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Compound of Interest

Compound Name: Indigo

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Introduction

Indigo, a historic and widely recognized natural dye, is emerging as a potential photosensitizer for the next generation of solar energy technology. Its application in dye-sensitized solar cells (DSSCs) offers a promising avenue for developing low-cost, environmentally friendly photovoltaic devices. DSSCs mimic the natural process of photosynthesis, utilizing a molecular dye to absorb light and generate an electric current. The abundance of **indigo** in nature, primarily from the **Indigofera** plant species, coupled with its strong absorption in the visible spectrum, makes it an attractive alternative to the expensive and often rare metal-based dyes traditionally used in DSSCs. This document provides a comprehensive overview of the application of **indigo** in DSSCs, including its performance characteristics, detailed experimental protocols for cell fabrication, and the fundamental principles of its operation.

Data Presentation: Photovoltaic Performance of Indigo-Based DSSCs

The performance of dye-sensitized solar cells is evaluated based on several key parameters: the open-circuit voltage (V_{oc}), the short-circuit current density (J_{sc}), the fill factor (FF), and the overall power conversion efficiency (PCE). The following table summarizes the reported photovoltaic performance of DSSCs using **indigo** dye extracted from **Indigofera tinctoria**. It is

important to note that the efficiency of natural dye-based DSSCs is currently lower than that of synthetic dye-based cells; however, research is ongoing to optimize their performance.

Dye Source & Extraction Method	Open-Circuit Voltage (Voc) (V)	Short-Circuit Current Density (Jsc) (mA/cm ²)	Fill Factor (FF)	Power Conversion Efficiency (PCE) (%)	Reference
Indigofera tinctoria (Cold Methanolic Extract of Dried Leaves)	-	-	-	0.114	[1]
Indigofera tinctoria (Acidified Crude Indigo)	-	-	-	0.022	[1]
Indigofera tinctoria (Fermentation of Leaves)	0.37	0.056	-	0.01	[2] [3]
Indigofera tinctoria (Acetone Extraction, pH 4.5)	0.50	3.50	0.75	0.84	[4]
Indigofera tinctoria (Aqueous Soaking, 24h)	-	-	-	0.00539	[5]

Note: A dash (-) indicates that the specific data point was not reported in the cited literature.

Experimental Protocols

Protocol 1: Extraction of Indigo Dye from *Indigofera tinctoria* Leaves

This protocol outlines a common method for extracting **indigo** dye from its natural source for application in DSSCs.

Materials:

- Fresh or dried leaves of **Indigofera tinctoria**
- Methanol or Acetone (solvent)
- Distilled water
- Mortar and pestle or blender
- Filter paper
- Beakers and flasks
- Rotary evaporator (optional)

Procedure:

- Preparation of Plant Material:
 - If using fresh leaves, wash them thoroughly with distilled water to remove any dirt and debris.
 - If using dried leaves, grind them into a fine powder using a mortar and pestle or a blender.
- Extraction:
 - Cold Maceration: Soak the prepared leaf material in the chosen solvent (e.g., methanol or acetone) in a sealed container. The ratio of plant material to solvent can vary, but a

common starting point is 1:10 (w/v). Keep the mixture in a dark place at room temperature for 24-48 hours, with occasional shaking.

- Soxhlet Extraction: For a more exhaustive extraction, a Soxhlet apparatus can be used with the chosen solvent.
- Filtration: After the extraction period, filter the mixture through filter paper to separate the dye solution from the solid plant residue.
- Concentration: The solvent can be evaporated from the filtrate using a rotary evaporator at a reduced pressure and moderate temperature (e.g., 40-50°C) to obtain a concentrated dye extract. Alternatively, the solvent can be allowed to evaporate in a fume hood.
- Storage: Store the concentrated dye extract in a dark, airtight container to prevent degradation before use.

Protocol 2: Fabrication of an Indigo Dye-Sensitized Solar Cell

This protocol describes the step-by-step assembly of a laboratory-scale DSSC using the extracted **indigo** dye.

Materials:

- Fluorine-doped Tin Oxide (FTO) coated glass slides
- Titanium dioxide (TiO₂) paste (nanocrystalline, anatase)
- **Indigo** dye solution (prepared in Protocol 1, dissolved in a suitable solvent like ethanol)
- Iodide/triiodide (I⁻/I₃⁻) electrolyte solution
- Platinum or carbon-based counter electrode (e.g., platinized FTO glass or graphite-coated FTO glass)
- Surlyn or other suitable sealant
- Ethanol, isopropanol, and acetone for cleaning

- Doctor blade or screen printer
- Hot plate and furnace
- Binder clips

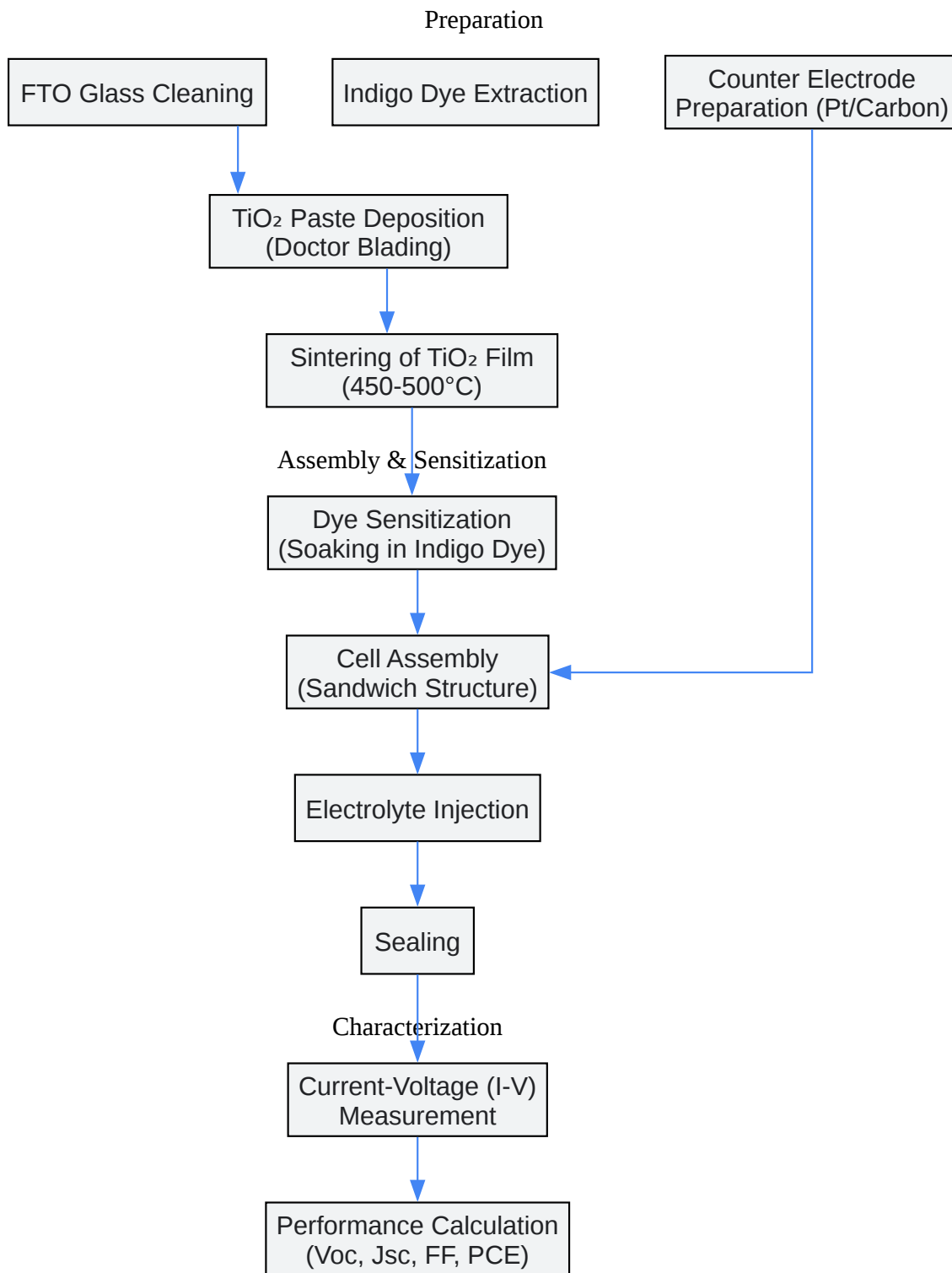
Procedure:

- Preparation of the Photoanode (TiO₂ Electrode):
 - Clean the FTO glass slides by sonicating them sequentially in acetone, isopropanol, and ethanol for 15 minutes each. Dry the slides with a stream of nitrogen or clean air.
 - Apply a layer of TiO₂ paste onto the conductive side of one FTO slide using the doctor blade technique or screen printing to achieve a uniform film.
 - Sinter the TiO₂-coated slide in a furnace. A typical sintering program involves a gradual increase in temperature to 450-500°C, holding at that temperature for 30 minutes, and then allowing it to cool down slowly to room temperature.
- Dye Sensitization:
 - Immerse the sintered TiO₂ electrode (while still warm, around 80°C) into the prepared **indigo** dye solution.
 - Allow the electrode to soak for 12-24 hours in a dark environment to ensure adequate dye adsorption onto the TiO₂ surface.
 - After soaking, remove the electrode and rinse it with ethanol to remove any non-adsorbed dye molecules.
- Preparation of the Counter Electrode:
 - Clean a second FTO glass slide as described in step 1.
 - Deposit a thin layer of a catalyst, typically platinum or a carbon-based material, onto the conductive side of the FTO slide. For platinum, this can be done by spreading a drop of

H₂PtCl₆ solution and heating it to 400°C for 15 minutes. For carbon, a graphite pencil or a carbon paste can be used.

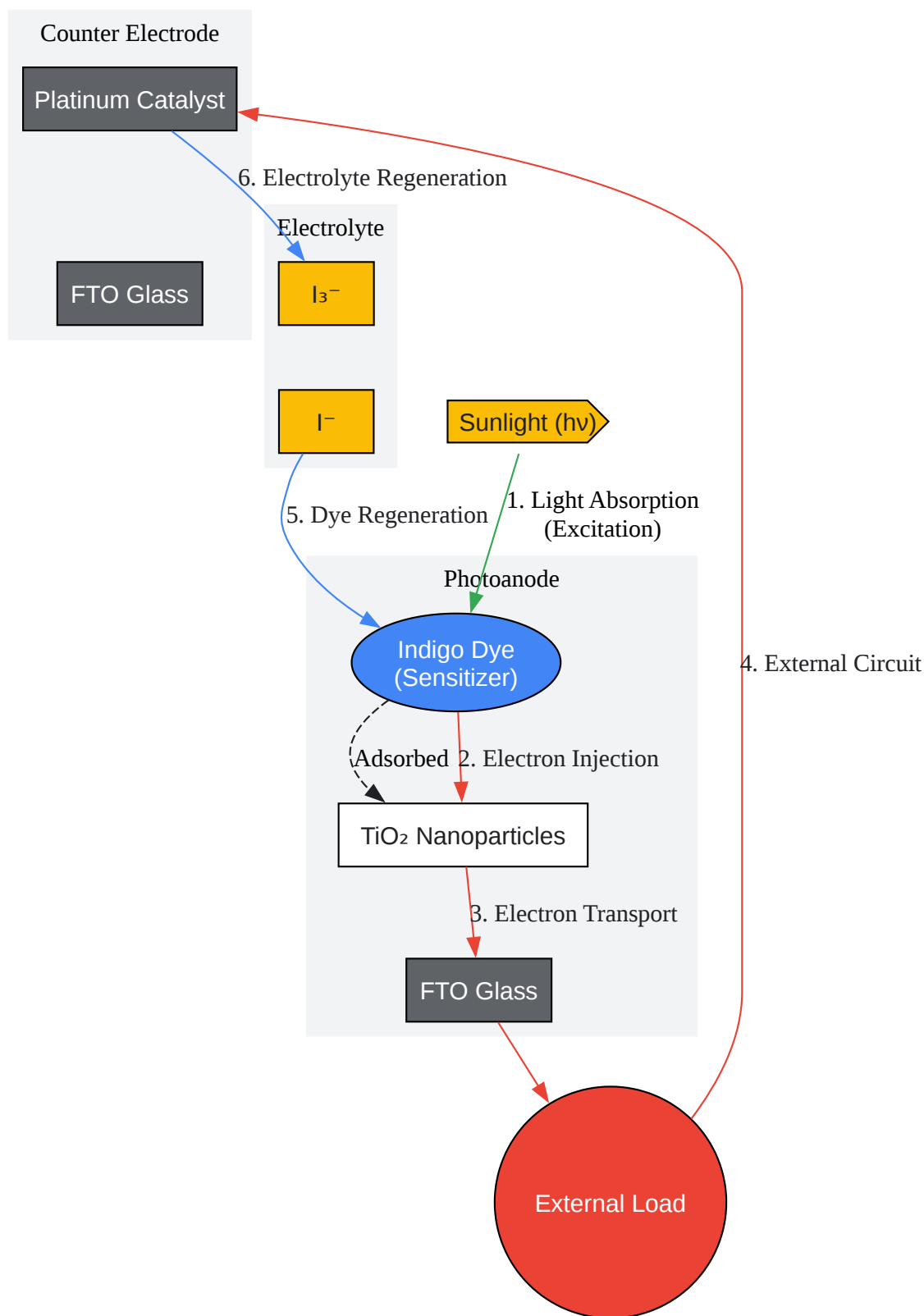
- Assembly of the DSSC:
 - Place a thin frame of Surlyn sealant around the TiO₂ layer on the photoanode.
 - Place the counter electrode on top of the photoanode, with the conductive sides facing each other.
 - Heat the assembly on a hot plate at around 100-120°C while pressing the electrodes together to melt the sealant and create a sealed cell. . Electrolyte Injection:
 - Before completely sealing, introduce the iodide/triiodide electrolyte into the space between the two electrodes through small, pre-drilled holes in the counter electrode. Capillary action will help fill the cell.
 - Seal the holes with a small piece of sealant and a coverslip to prevent electrolyte leakage.
- Finalizing the Cell:
 - Use binder clips to hold the assembled cell together. The DSSC is now ready for characterization.

Mandatory Visualizations



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Caption: Experimental workflow for the fabrication and characterization of an **indigo**-based DSSC.



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Caption: Working principle of an **indigo** dye-sensitized solar cell (DSSC).

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